

Essential Safety and Operational Guide for Handling Benzetimide

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Compound of Interest

Compound Name: Benzetimide

Cat. No.: B037474

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **Benzetimide**. The following procedural steps are designed to ensure a safe laboratory environment and the proper disposal of this chemical compound.

Chemical and Physical Properties of Benzetimide Hydrochloride

Property	Value	Source
Molecular Formula	C23H27ClN2O2	
Molecular Weight	398.9 g/mol	
Appearance	Solid powder	
Solubility		
DMSO	≥ 32 mg/mL	
Water	16.67 mg/mL (with ultrasonication)	
Chloroform	Slightly soluble	

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Benzetimide**, which is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation, the use of appropriate personal protective equipment is mandatory. The selection of PPE should be based on a risk assessment of the specific procedures being performed.

Recommended Personal Protective Equipment for Handling **Benzetimide**

Protection Type	Required PPE	Standard	Purpose	Activity
Skin Protection	Nitrile or Neoprene Gloves (double-gloving recommended)	EN 374	Prevents dermal absorption of Benzetimide.	All handling procedures.
Disposable Lab Coat with Knit Cuffs	Protects skin and personal clothing from contamination.	All handling procedures.		
Chemical-Resistant Suit (e.g., Tyvek®)	EN ISO 27065	Provides full-body protection during high-risk procedures.	Large-scale production, spill cleanup.	
Eye and Face Protection	Safety Goggles with Side Shields or a Face Shield	EN 166	Protects eyes from splashes and aerosols.	All handling procedures.
**Respiratory Protection				

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